

Overcoming issues with fine particle generation during spodumene grinding

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Compound of Interest

Compound Name: Spodumene ($AlLi(SiO_3)_2$)

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Technical Support Center: Spodumene Grinding & Fine Particle Control

Welcome to the technical support center for spodumene processing. This resource provides researchers, scientists, and drug development professionals with in-depth troubleshooting guides and frequently asked questions to address challenges related to fine particle generation during the grinding of spodumene ore.

Frequently Asked Questions (FAQs)

Q1: Why is controlling fine particle generation crucial in spodumene processing?

Controlling the generation of fine particles, or "fines," is critical because excessive fines can negatively impact downstream processes, particularly froth flotation.^{[1][2][3]} Over-grinding can hinder flotation and lead to the loss of valuable spodumene.^[1] Slimes, which are very fine particles, are known to interfere with selective flotation and increase the consumption of expensive reagents.^[3] Furthermore, the entrainment of gangue fines can reduce the grade of the final concentrate.^[4]

Q2: What is considered the optimal particle size for spodumene flotation?

The optimal particle size for spodumene liberation and effective flotation is typically below 74 microns (μm).^[1] However, the ideal range can be more specific, with some studies finding the

best flotation results in a size range of 75–105 μm .^[5] Another study identified an optimal size fraction for flotation between -0.106 mm and +0.038 mm.^[6] For fine-grained spodumene, a final grinding fineness where particles are smaller than 38 μm may be necessary.^[7] Ultimately, the target size depends on the specific ore mineralogy and liberation characteristics.

Q3: What are the primary causes of excessive fine particle generation (over-grinding)?

Over-grinding is often a result of inefficient grinding circuits or suboptimal operating parameters. Key causes include:

- **Prolonged Grinding Time:** Extending grinding time beyond what is necessary for liberation is a primary cause.
- **Inefficient Grinding Circuits:** Open-circuit grinding can lead to over-grinding compared to closed-circuit systems that classify and remove correctly sized particles.^[8]
- **High Grinding Energy:** Excessive energy input from the mill can cause unnecessary particle breakage.
- **Incorrect Media Selection:** The type, size, and charge of the grinding media can significantly influence the particle size distribution.^[6]
- **Dry Grinding:** Dry grinding tends to produce more fine particles compared to wet grinding.^[9]
^[10]

Q4: How does the choice of grinding media impact fine generation and flotation?

The grinding media material significantly influences the surface chemistry and morphology of spodumene particles, which in turn affects flotation.^[11]

- **Iron vs. Ceramic Media:** Grinding with iron-based media (like cast iron or steel balls) can introduce iron-hydroxyl complexes onto the mineral surface.^{[12][13]} This can enhance spodumene's floatability with certain collectors (like sodium oleate) but may decrease it with others.^[13] In one study, cast iron grinding achieved a high recovery of 95%, while zirconia grinding resulted in a higher grade but lower recovery.^[14]

- Media Type and Surface Properties: Different media types alter the exposed crystal planes of spodumene. For instance, spodumene ground with corundum balls showed more exposed {110} cleavage planes and more active aluminum sites, enhancing collector adsorption compared to particles ground with agate balls.[14][15] Rod-milled particles have also been shown to have a higher number of Al sites compared to ball-milled particles.[14]

Q5: What are the differences between wet and dry grinding for spodumene?

Wet and dry grinding produce products with distinct characteristics that affect subsequent processes.

- Fine Particle Generation: Dry grinding typically produces more fine particles, which can be detrimental to flotation selectivity.[9][10]
- Energy Consumption: Dry grinding often consumes more energy than wet grinding.[10]
- Surface Properties: Dry grinding can lead to higher surface charges on the ore particles.[15] Wet grinding allows for the introduction of chemical modifiers directly into the mill, altering pulp chemistry and mineral surface properties during the grinding process itself.[12]

Q6: Can chemical additives during grinding help reduce fines or improve downstream processes?

Yes, adding chemical reagents during the grinding stage can significantly improve the overall process.

- pH Modifiers: Adding acids or alkalis during grinding alters mineral surface properties.[12] [14] Treating the pulp with sodium hydroxide (NaOH) can expose additional aluminum sites on the spodumene surface, improving flotation with certain collectors.[14]
- Dispersants: Adding reagents like sodium carbonate can improve the rheological properties of the slurry, which can enhance the yield of the desired particle size fraction.[6]
- Activators: The presence of metal ions like Ca^{2+} and Fe^{3+} can act as activators, enhancing flotation performance within specific pH ranges.[12]

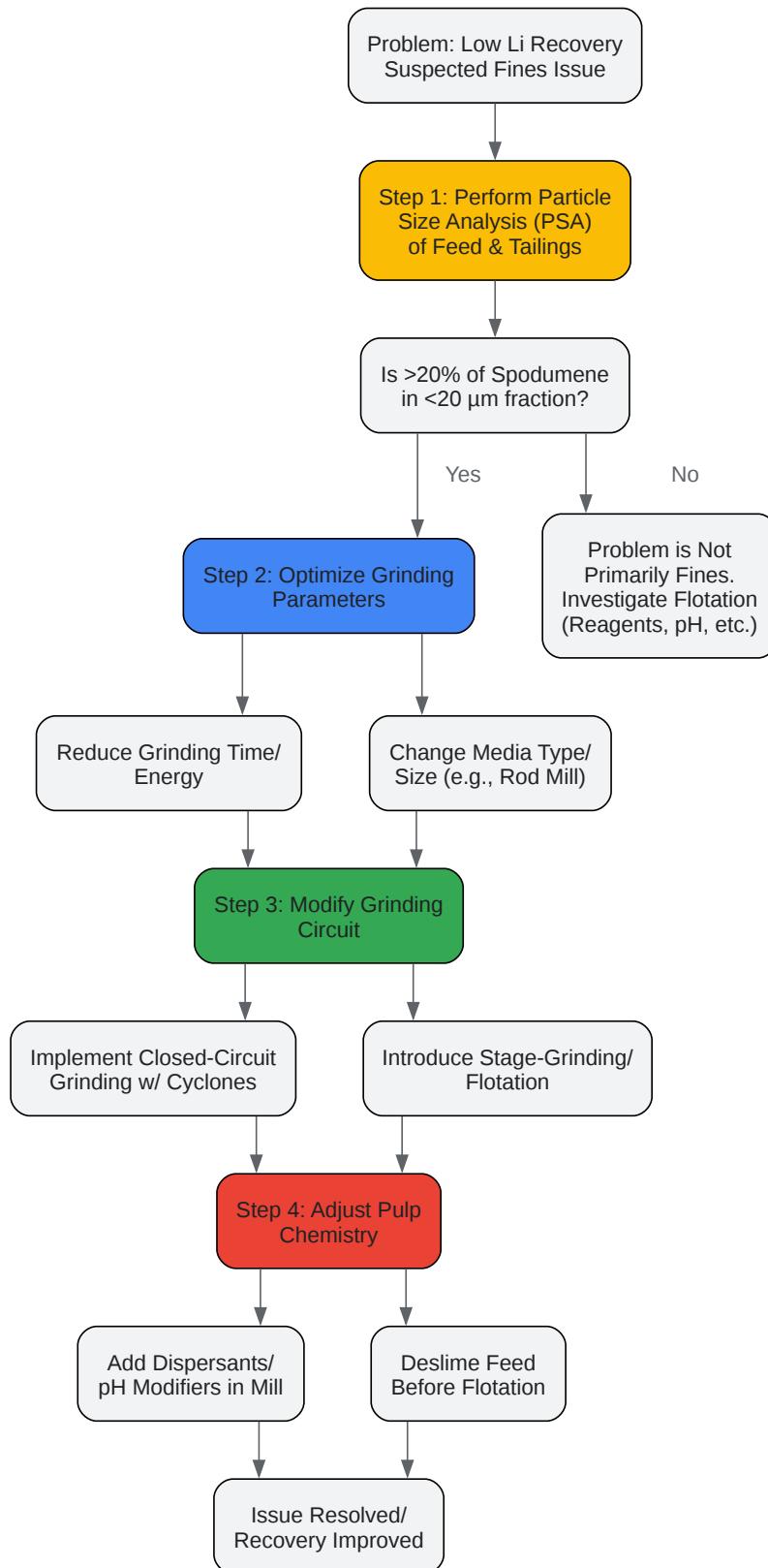
Troubleshooting Guide

This guide provides a systematic approach to diagnosing and resolving common issues related to fine particle generation.

Problem: Low lithium recovery in flotation, suspected to be caused by excessive fines.

This is a common issue where over-grinding produces an excess of fine spodumene particles that do not respond well to flotation, leading to losses in the tailings.

Logical Troubleshooting Workflow

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Caption: Troubleshooting workflow for low lithium recovery due to fines.

Detailed Steps:

- Particle Size Analysis:
 - Action: Conduct a thorough particle size analysis (PSA) of the flotation feed and tailings. Use techniques like laser diffraction or sieving.
 - Rationale: This will quantify the percentage of fines (e.g., particles <20 µm). If a significant portion of the lithium losses in the tailings is in the fine fraction, over-grinding is a likely cause. Spodumene is prone to sliming, which affects the beneficiation index.[\[2\]](#)
- Evaluate and Optimize Grinding Parameters:
 - Action: Systematically study the effects of grinding concentration, time, and media charge/distribution.[\[6\]](#) Consider switching from a ball mill to a rod mill, as rod mills can sometimes produce a narrower particle size distribution with fewer fines.[\[3\]](#)
 - Rationale: Each of these parameters directly influences the final particle size distribution. Rod mills are often preferred for controlling over-grinding in pegmatitic minerals.[\[3\]](#)
- Consider Grinding Circuit Modifications:
 - Action: If using an open grinding circuit, evaluate a switch to a closed circuit with hydrocyclones for classification.[\[8\]](#) Alternatively, implement a multi-stage grinding and flotation process.[\[4\]](#)
 - Rationale: A closed circuit removes properly sized particles from the mill, preventing them from being over-ground.[\[8\]](#) Stage grinding allows for the recovery of liberated minerals at a coarser size, reducing the overall generation of fines.[\[16\]](#)
- Chemical Environment and Feed Preparation:
 - Action: Before flotation, use a hydrocyclone for desliming to remove the finest particles.[\[2\]](#) [\[7\]](#) Experiment with adding dispersants (e.g., sodium carbonate) or pH modifiers (e.g., NaOH) during the grinding stage.[\[6\]](#)[\[14\]](#)

- Rationale: Desliming removes particles that are known to interfere with flotation and consume reagents.[\[3\]](#) Chemical modifiers added during grinding can alter surface properties to improve flotation selectivity and reduce the negative effects of any fines that are generated.[\[12\]](#)

Quantitative Data Summary

The following tables summarize key quantitative findings from research on spodumene grinding and flotation.

Table 1: Effect of Grinding Media and Chemical Pretreatment on Spodumene Flotation (Data sourced from a study with a head grade of 0.67% Li₂O)

Grinding Media	Grinding Additive	Concentrate Grade (% Li ₂ O)	Recovery (%)	Source
Zirconia Balls	NaOH (Alkaline)	2.15	46	[14] [17]
Cast Iron Balls	DI Water (Neutral)	1.72	95	[14] [17]

Table 2: Influence of Collector Type and Metal Ion Activators on Spodumene Recovery

Collector System	Activator Ion	Activator Conc.	Optimal pH	Max. Recovery (%)	Source
Sodium Oleate (NaOL)	None	N/A	8	~10	[5]
Sodium Oleate (NaOL)	Mg ²⁺	120 mg/L	10	80	[5]
Sodium Oleate (NaOL)	Ca ²⁺	200 mg/L	12.5	83	[5]
Sodium Oleate (NaOL)	Fe ³⁺	1.5×10^{-4} M	7.1	90	[5]
NaOL / DTAC (9:1)	None	N/A	8.5	85	[5]

Experimental Protocols

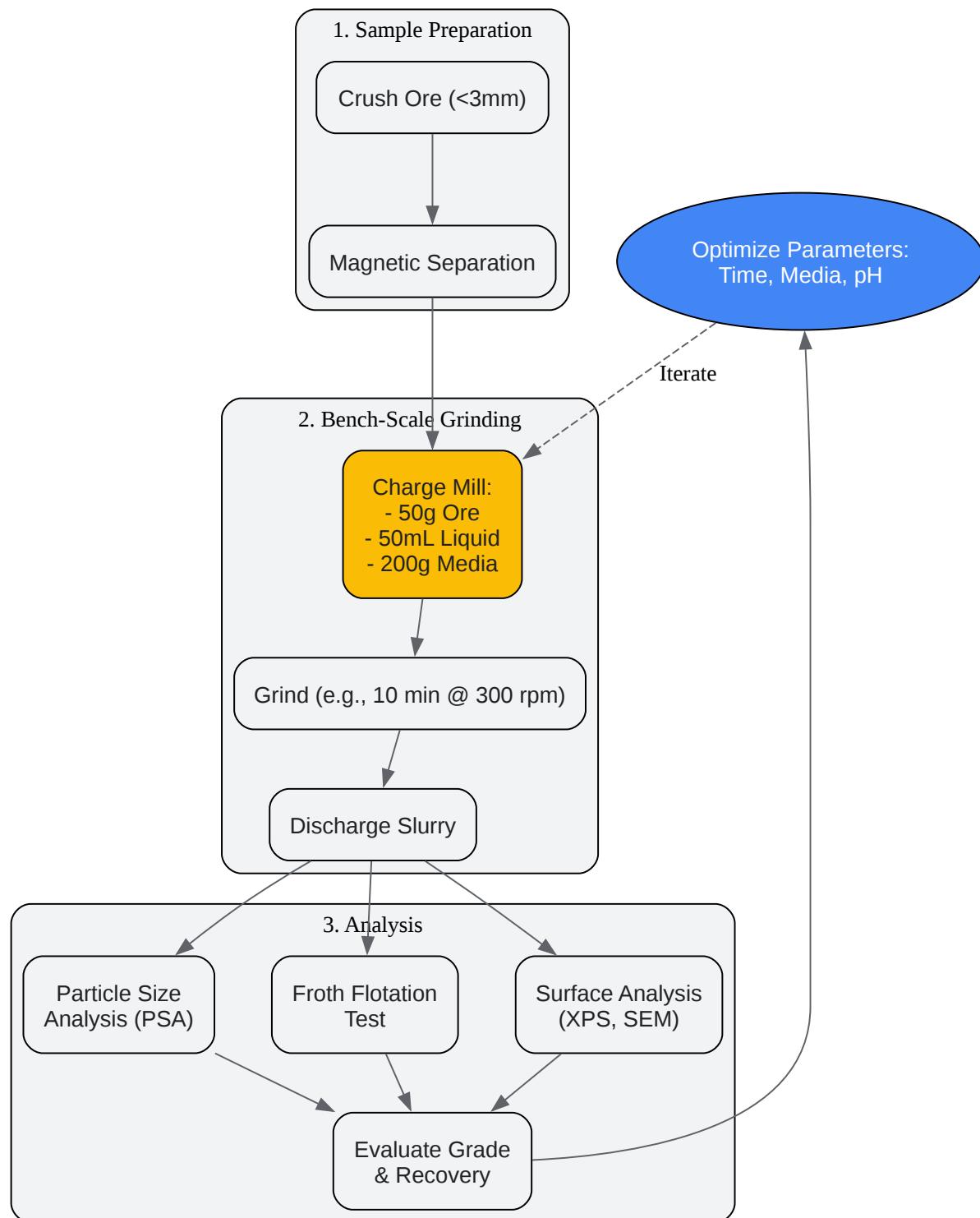
Protocol 1: Bench-Scale Grinding Test

This protocol describes a typical procedure for evaluating the effect of grinding parameters on spodumene ore.

- Sample Preparation: Crush a representative ore sample to a specific top size (e.g., less than 3 mm).[\[18\]](#) Use a magnetic separator to remove metallic impurities.[\[18\]](#)
- Mill Setup: Prepare a laboratory-scale ball or rod mill. For a 50 g feed sample, use 200 g of grinding media (e.g., cast iron or zirconia balls).[\[12\]](#)
- Grinding Procedure:
 - Place 50 g of the feed sample into the mill.[\[12\]](#)

- Add 50 mL of liquid (e.g., Deionized water, NaOH solution, or HCl solution).[12]
- Seal the mill and grind for a specified time (e.g., 10 minutes) at a set rotational speed (e.g., 300 rpm) to achieve a target particle size (e.g., P80 of 48 µm).[12]
- Product Collection: After grinding, carefully discharge the slurry from the mill. Rinse the mill and media to ensure all ground material is collected.
- Analysis: Dry the ground product and conduct particle size analysis (PSA) using sieves or a laser particle size analyzer to determine the particle size distribution.

Visual Workflow: Grinding Optimization

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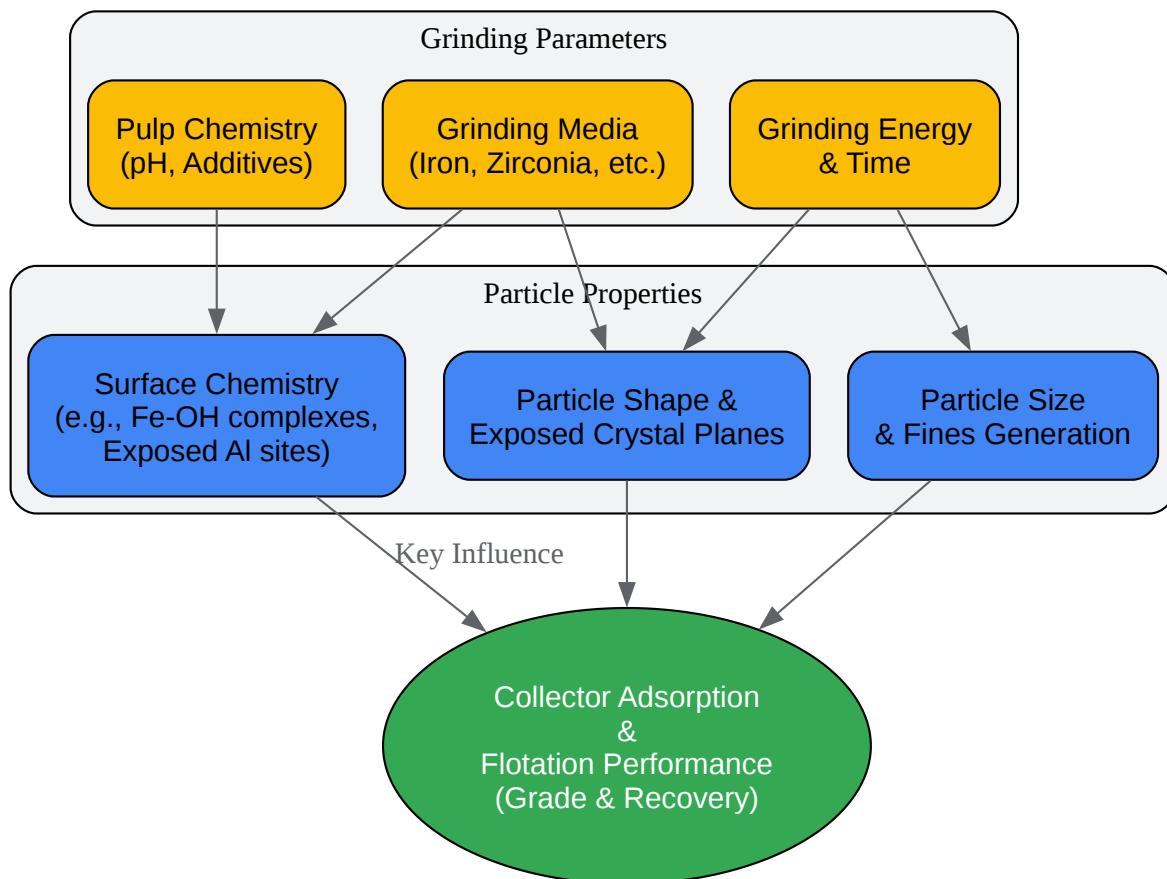
Caption: Experimental workflow for spodumene grinding optimization.

Protocol 2: Froth Flotation of Ground Spodumene

This protocol outlines the steps for a bench-scale flotation test to assess the floatability of the ground ore.

- Pulp Preparation: Place the ground slurry into a laboratory flotation cell. Adjust the pulp density to the desired level (e.g., 25-35% solids).
- pH Adjustment: Measure the natural pH of the pulp. Adjust the pH to the target value (e.g., pH 8) using NaOH or HCl solutions.[\[5\]](#)[\[12\]](#)
- Conditioning:
 - Add any depressants (e.g., starch) or activators (e.g., CaCl_2) and condition the pulp for a set time (e.g., 3-5 minutes).
 - Add the collector (e.g., sodium oleate) and condition for another period (e.g., 5-10 minutes).
 - Add a frother (e.g., MIBC) and condition for a final, shorter period (e.g., 1-2 minutes).
- Flotation: Turn on the air supply to the flotation cell and collect the froth (concentrate) for a specified time. Collect both the concentrate and the tailings.
- Analysis: Filter, dry, and weigh the concentrate and tailings. Analyze both products for Li_2O content to calculate the grade and recovery.

Influence of Grinding on Flotation Pathway



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Caption: Influence of grinding on spodumene surface chemistry & flotation.

Protocol 3: Surface Characterization

To understand the mechanisms behind different flotation behaviors, advanced surface analysis is often required.

- Zeta Potential Measurement: This technique measures the surface charge of particles in a solution. It helps understand the electrostatic interactions between mineral particles and flotation reagents at different pH levels.[\[12\]](#)

- Scanning Electron Microscopy with Energy-Dispersive Spectroscopy (SEM-EDS): SEM provides high-magnification images of the particle morphology (shape and texture), while EDS provides elemental composition data for the particle surface. This can reveal physical changes and the presence of contaminants from grinding media.[12][14]
- X-ray Photoelectron Spectroscopy (XPS): XPS is a sensitive surface analysis technique that provides detailed chemical state information of the elements on the mineral surface. It is used to identify the specific chemical species (e.g., iron-hydroxyl complexes) that form during grinding and interact with collectors.[12][14]

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References

- 1. prominetech.com [prominetech.com]
- 2. Green Battery Minerals | How to Get Lithium from Spodumene | Fote Machinery [ftmmachinery.com]
- 3. Processing Spodumene by Froth Flotation for Lithium - 911Metallurgist [911metallurgist.com]
- 4. mdpi.com [mdpi.com]
- 5. Molecular Design and Spodumene Flotation—A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Optimization of Particle Size Distribution of Grinding Products of Spodumene Ore from Sichuan [kygczz.com]
- 7. How to Extract Lithium from Spodumene? - Xinhai [m.xinhaimining.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. s3.ap-southeast-1.amazonaws.com [s3.ap-southeast-1.amazonaws.com]

- 13. mdpi.com [mdpi.com]
- 14. s3.ap-southeast-1.amazonaws.com [s3.ap-southeast-1.amazonaws.com]
- 15. researchgate.net [researchgate.net]
- 16. glencoretechnology.com [glencoretechnology.com]
- 17. Research Portal [researchportal.murdoch.edu.au]
- 18. ysxbcn.com [ysxbcn.com]
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